L-Theanine-d5 Analytical Standard: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	*L-Theanine-d5*	
Cat. No.:	*B15573462*	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercially available **L-Theanine-d5** analytical standard. It is designed to assist researchers, scientists, and drug development professionals in selecting a suitable standard for their analytical needs and in developing robust analytical methods. This document outlines the key specifications from major commercial suppliers, details experimental protocols for its use as an internal standard, and illustrates the relevant signaling pathways of L-Theanine.

Commercial Suppliers and Product Specifications

L-Theanine-d5, a deuterated analog of L-Theanine, is a critical tool for the accurate quantification of L-Theanine in various matrices by mass spectrometry-based methods. Its use as an internal standard corrects for variations in sample preparation and instrument response. Several reputable suppliers offer this analytical standard. Below is a comparative summary of their product specifications.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Chemical Purity	Isotopic Enrichment
MedChem Express	L-Theanine-d5	1217451-85-8	$C_7H_9D_5N_2O_3$	179.23	99.9% (HPLC)[1]	99.5%[1]
LGC Standards	L-Theanine-d5 (N-ethyl-d5)	1217451-85-8	$C_7D_5H_9N_2O_3$	179.228	min 98%	99 atom % D[2]
Sigma-Aldrich	L-Theanine-(ethyl-d5)	Not specified	$C_7D_5H_9O_3N_2$	179.23	≥98% (HPLC)	98 atom % D

Experimental Protocols

The use of **L-Theanine-d5** as an internal standard is prevalent in bioanalytical and food science research. The following protocols provide a framework for its application in liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis.

Sample Preparation: Protein Precipitation for Plasma Samples

This protocol is suitable for the extraction of L-Theanine from plasma samples prior to LC-MS/MS analysis.

- Thaw Plasma Samples: Thaw frozen plasma samples on ice.

- Prepare Spiking Solution: Prepare a stock solution of **L-Theanine-d5** in a suitable solvent (e.g., methanol or water).

- Spike Internal Standard: To 100 µL of plasma in a microcentrifuge tube, add a small volume (e.g., 10 µL) of the **L-Theanine-d5** stock solution to achieve a final concentration appropriate for the expected analyte concentration range.

- Protein Precipitation: Add 3 volumes (300 µL) of ice-cold acetonitrile or methanol to the plasma sample.

- Vortex: Vortex the mixture vigorously for 30 seconds to ensure thorough mixing and protein precipitation.

- Centrifuge: Centrifuge the sample at a high speed (e.g., 14,000 x g) for 10 minutes at 4°C to pellet the precipitated proteins.

- Collect Supernatant: Carefully transfer the supernatant to a new tube without disturbing the protein pellet.

- Evaporate and Reconstitute: Evaporate the supernatant to dryness under a gentle stream of nitrogen. Reconstitute the residue in a suitable volume (e.g., 100 µL) of the initial mobile phase.

- Analyze: The sample is now ready for injection into the LC-MS/MS system.

LC-MS/MS Analytical Method

This method provides a robust approach for the quantification of L-Theanine in prepared samples.[3]

- Liquid Chromatography (LC)

  - Column: A reversed-phase C18 column (e.g., 2.1 mm x 100 mm, 1.8 µm) is commonly used.

  - Mobile Phase A: 0.1% formic acid in water.

  - Mobile Phase B: 0.1% formic acid in acetonitrile.

  - Gradient: A typical gradient would start at a low percentage of mobile phase B, ramp up to a high percentage to elute the analyte, and then return to initial conditions for column re-equilibration.

  - Flow Rate: 0.3 mL/min.

- Injection Volume: 5 µL.

- Tandem Mass Spectrometry (MS/MS)

  - Ionization Mode: Electrospray Ionization (ESI) in positive mode.

  - Multiple Reaction Monitoring (MRM) Transitions:

    - L-Theanine: m/z 175.1 → 130.1

    - **L-Theanine-d5**: m/z 180.1 → 135.1

  - Instrument Parameters: Optimize cone voltage, collision energy, and other source parameters for maximum signal intensity of the parent and daughter ions for both L-Theanine and **L-Theanine-d5**.

L-Theanine Signaling Pathways

L-Theanine exerts its neurophysiological effects primarily through its interaction with the glutamate receptor system in the brain. As a structural analog of glutamate, it can modulate glutamatergic neurotransmission.
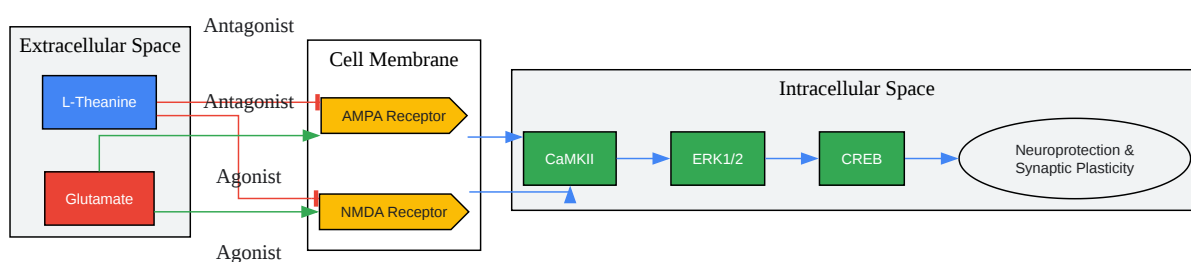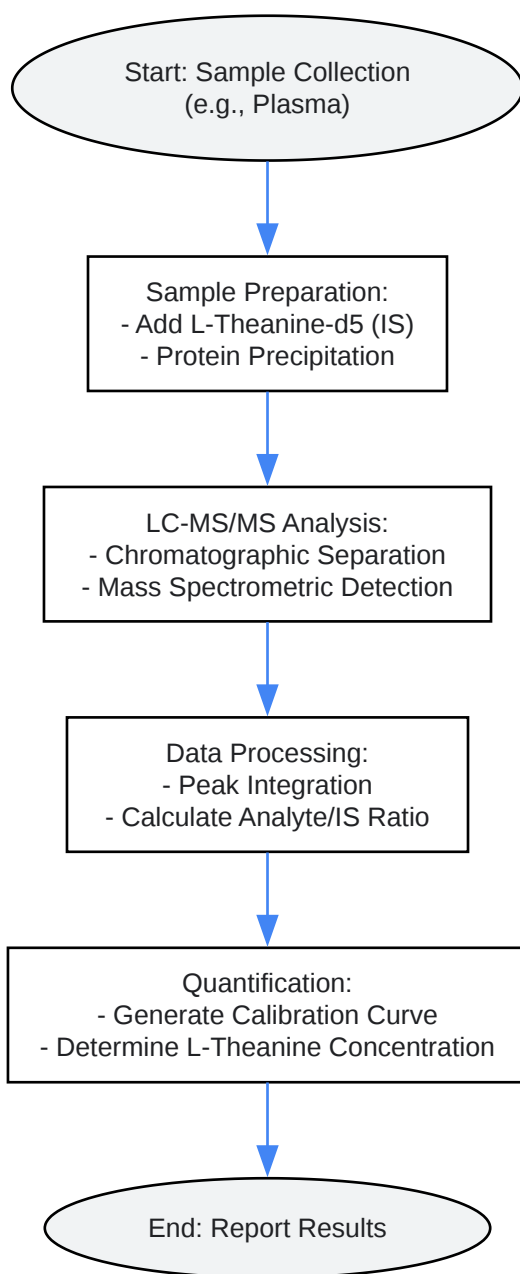

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L-Theanine's interaction with glutamate receptors.

Tech Support

L-Theanine acts as an antagonist at both AMPA and NMDA glutamate receptors.[4] By blocking these receptors, it can inhibit excessive excitatory signaling, which is believed to contribute to its neuroprotective and calming effects.[4] The modulation of these receptors influences downstream signaling cascades involving key proteins such as CaMKII, ERK1/2, and CREB, which are critical for synaptic plasticity and cell survival.[4]

Experimental Workflow

The following diagram illustrates a typical workflow for the quantitative analysis of L-Theanine in a biological matrix using **L-Theanine-d5** as an internal standard.

```
┌─────────────────────────────┐
│   Start: Sample Collection  │
│       (e.g., Plasma)        │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│    Sample Preparation:      │
│  - Add L-Theanine-d5 (IS)   │
│    - Protein Precipitation  │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│      LC-MS/MS Analysis:     │
│  - Chromatographic Separation│
│  - Mass Spectrometric Detection│
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│      Data Processing:       │
│     - Peak Integration      │
│   - Calculate Analyte/IS Ratio│
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│       Quantification:       │
│  - Generate Calibration Curve│
│ - Determine L-Theanine Concentration│
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│     End: Report Results     │
└─────────────────────────────┘
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Workflow for L-Theanine quantification.

This comprehensive guide provides essential information for researchers utilizing **L-Theanine-d5**. By understanding the available commercial standards, employing robust analytical methods, and appreciating the underlying biological pathways, scientists can confidently and accurately conduct their research in the fields of pharmacology, neuroscience, and drug development.

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